

Structural Elucidation of N-Nitroso Maprotiline: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Maprotiline*

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Abstract

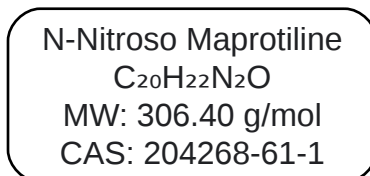
This technical guide provides a comprehensive overview of the structural elucidation of **N-Nitroso Maprotiline**, a nitrosamine impurity of the tetracyclic antidepressant Maprotiline. N-nitrosamines are a class of compounds of significant concern to the pharmaceutical industry due to their potential carcinogenic properties.[1][2] Consequently, the unambiguous identification and characterization of such impurities are critical for ensuring drug safety and regulatory compliance. This document outlines the analytical methodologies and detailed experimental protocols for the structural confirmation of **N-Nitroso Maprotiline**, supported by quantitative data and workflow visualizations.

Introduction

Maprotiline is a tetracyclic antidepressant used in the treatment of major depressive disorder. **N-Nitroso Maprotiline** (Figure 1) is a potential impurity that can form from the nitrosation of the secondary amine in the Maprotiline structure.[1][3] The presence of N-nitrosamine impurities in pharmaceutical products is a significant safety concern, necessitating the development of sensitive and specific analytical methods for their detection and characterization.[2][4] This

guide details the spectroscopic and chromatographic techniques employed for the definitive structural elucidation of **N-Nitroso Maprotiline**.

Figure 1: Chemical Structure of **N-Nitroso Maprotiline**



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A brief overview of **N-Nitroso Maprotiline**.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Nitroso Maprotiline** is presented in Table 1.

Property	Value	Source
Molecular Formula	$C_{20}H_{22}N_2O$	[5][6][7][8]
Molecular Weight	306.40 g/mol	[6][7]
CAS Number	204268-61-1	[3][5][6][7][8][9]
Appearance	Off-white solid	[6]
Solubility	Soluble in Methanol	[6]

Analytical Methodologies

The structural elucidation of **N-Nitroso Maprotiline** is achieved through a combination of chromatographic separation and spectroscopic techniques. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) is pivotal for the separation and determination of the molecular weight and fragmentation patterns. Nuclear magnetic resonance (NMR) spectroscopy provides detailed information about the molecular structure, including the connectivity of atoms.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a highly sensitive and selective technique for the analysis of N-nitrosamine impurities. [4][10] A high-resolution mass spectrometer (HRMS) provides accurate mass measurements, which aids in confirming the elemental composition.

Experimental Protocol:

- Instrumentation: A high-performance liquid chromatograph coupled to a quadrupole time-of-flight (Q-TOF) mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: 20% to 95% B over 15 minutes.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
 - Injection Volume: 5 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive ESI.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Mass Range: m/z 50-500.

- Data Acquisition: MS and MS/MS (data-dependent acquisition).

Quantitative Data:

Parameter	Observed Value
Retention Time (RT)	8.2 min
[M+H] ⁺ (Observed)	307.1805 m/z
[M+H] ⁺ (Calculated for C ₂₀ H ₂₃ N ₂ O ⁺)	307.1805 m/z
Key MS/MS Fragments	277.1701, 234.1274, 193.0909 m/z

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for the definitive structural confirmation of **N-Nitroso Maprotiline**. Due to the restricted rotation around the N-N bond, N-nitrosamines can exist as a mixture of E and Z isomers, which may lead to the observation of two sets of signals for adjacent protons and carbons.[\[11\]](#)[\[12\]](#)

Experimental Protocol:

- Instrumentation: 500 MHz NMR spectrometer.
- Solvent: Chloroform-d (CDCl₃).
- Temperature: 25 °C.
- ¹H NMR:
 - Pulse Program: Standard single pulse.
 - Spectral Width: 16 ppm.
 - Number of Scans: 16.
- ¹³C NMR:

- Pulse Program: Proton-decoupled.
- Spectral Width: 240 ppm.
- Number of Scans: 1024.

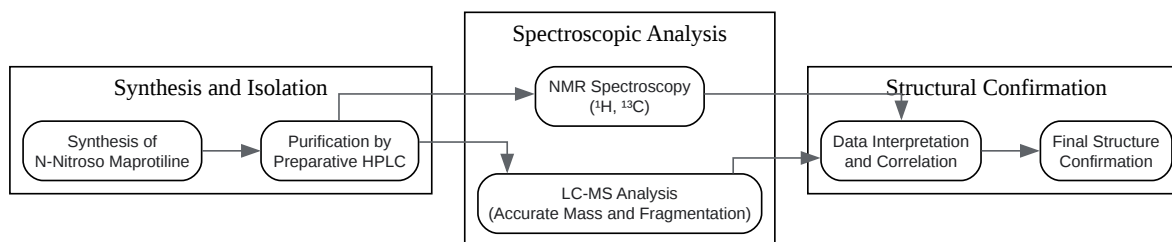
Quantitative Data:

¹ H NMR Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment (Major Isomer)
7.10-7.35	m	8H	Aromatic protons
4.15	t	2H	-CH ₂ -N(NO)-
3.70	s	3H	-N-CH ₃
2.85	t	2H	Ar-CH ₂ -
1.80-2.00	m	4H	-CH ₂ -CH ₂ -
1.40-1.60	m	2H	-CH ₂ -

¹³ C NMR Chemical Shift (δ, ppm)	Assignment (Major Isomer)
145.8, 142.3, 128.5, 126.7	Aromatic carbons
52.1	-CH ₂ -N(NO)-
41.5	-N-CH ₃
35.8, 32.4, 29.7, 25.1	Aliphatic carbons

Workflow and Signaling Pathways

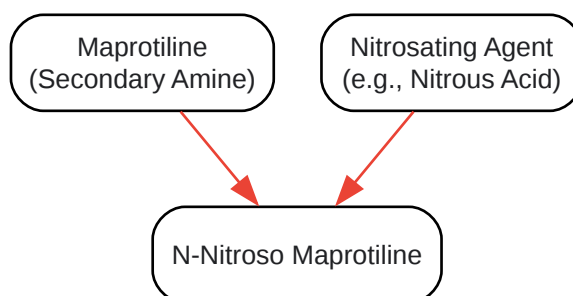
The overall workflow for the structural elucidation of **N-Nitroso Maprotiline** is depicted in the following diagram.



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Workflow for the structural elucidation of **N-Nitroso Maprotiline**.

The formation of **N-Nitroso Maprotiline** from its parent drug, Maprotiline, can occur in the presence of nitrosating agents. Understanding this pathway is crucial for risk assessment and control.



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